

Laduviglusib Dihydrochloride: A Technical Guide for Developmental Biology Research

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Compound of Interest

Compound Name: *Laduviglusib dihydrochloride*

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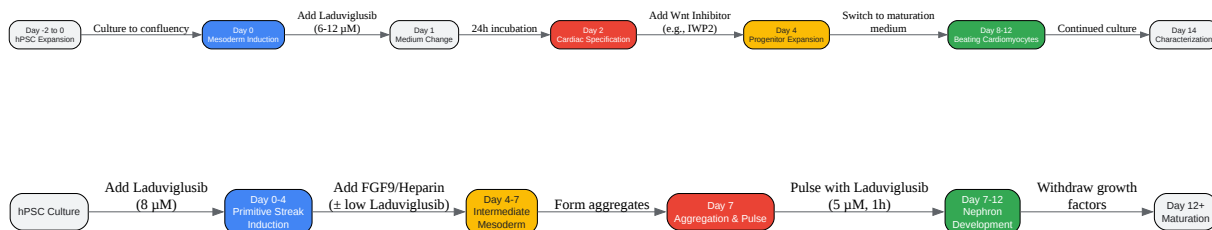
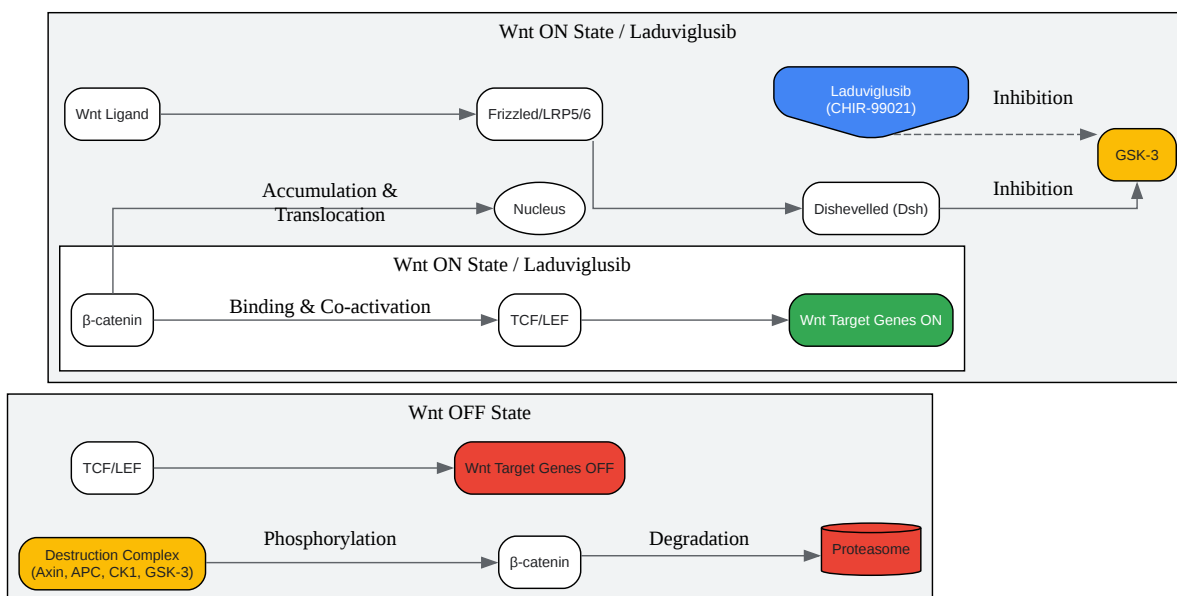
This in-depth technical guide provides a comprehensive overview of **Laduviglusib dihydrochloride** (also known as CHIR-99021) and its applications in developmental biology research. This document details the molecule's mechanism of action, provides structured quantitative data, and offers detailed experimental protocols for its use in stem cell culture and differentiation.

Core Concepts: Mechanism of Action

Laduviglusib dihydrochloride is a highly potent and selective small molecule inhibitor of glycogen synthase kinase 3 (GSK-3).^{[1][2][3]} It inhibits both GSK-3 α and GSK-3 β isoforms at nanomolar concentrations.^{[1][4]} GSK-3 is a key component of the "destruction complex" which targets β -catenin for proteasomal degradation in the absence of a Wnt signal. By inhibiting GSK-3, Laduviglusib prevents the phosphorylation and subsequent degradation of β -catenin.^[2] This leads to the stabilization and accumulation of β -catenin in the cytoplasm, followed by its translocation into the nucleus where it activates the transcription of Wnt target genes.^{[2][5]} This potent activation of the canonical Wnt/ β -catenin signaling pathway makes Laduviglusib an invaluable tool for manipulating cell fate in developmental biology research.^{[3][6]}

Wnt/ β -catenin Signaling Pathway

The diagram below illustrates the canonical Wnt/ β -catenin signaling pathway and the role of Laduviglusib (CHIR-99021) in its activation.



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